

Personal protective equipment for handling 3-Bromo-4-fluorobenzyl alcohol

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Compound of Interest

Compound Name: *3-Bromo-4-fluorobenzyl alcohol*

Cat. No.: *B1333232*

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Essential Safety and Handling Guide for 3-Bromo-4-fluorobenzyl alcohol

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the handling and disposal of **3-Bromo-4-fluorobenzyl alcohol** (CAS No. 77771-03-0).

Chemical Identifier:

| Identifier | Value |
|-------------------|------------------------------------|
| IUPAC Name | (3-bromo-4-fluorophenyl)methanol |
| CAS Number | 77771-03-0 |
| Molecular Formula | C ₇ H ₆ BrFO |
| Molecular Weight | 205.03 g/mol |

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **3-Bromo-4-fluorobenzyl alcohol** is not readily available, data from structurally similar compounds suggest that it should be handled with care. The primary hazards are likely to include skin irritation, serious eye irritation, and potential respiratory irritation. The following personal protective equipment is mandatory when handling this compound.

Recommended Personal Protective Equipment (PPE):

| Protection Type | Specification | Rationale |
|------------------------|---|--|
| Eye Protection | Chemical safety goggles or a face shield. | Protects against splashes and airborne particles that can cause serious eye irritation. |
| Hand Protection | Nitrile or neoprene chemical-resistant gloves. | Provides a barrier against skin contact which can cause irritation. Always inspect gloves for integrity before use and replace them immediately if contaminated. |
| Body Protection | A standard laboratory coat, fully buttoned. | Protects skin and personal clothing from contamination. |
| Respiratory Protection | Not generally required under normal laboratory conditions with adequate ventilation. If handling large quantities or if there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an organic vapor cartridge is recommended. | Minimizes the risk of respiratory tract irritation. |

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

Operational Plan:

- Engineering Controls: All handling of **3-Bromo-4-fluorobenzyl alcohol** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Handling: Avoid direct contact with skin and eyes. Do not inhale dust or vapors. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Emergency and First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is critical.

First Aid Protocols:

| Exposure Route | First Aid Procedure |
|----------------|--|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. |
| Skin Contact | Remove contaminated clothing and shoes. Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. |
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. |

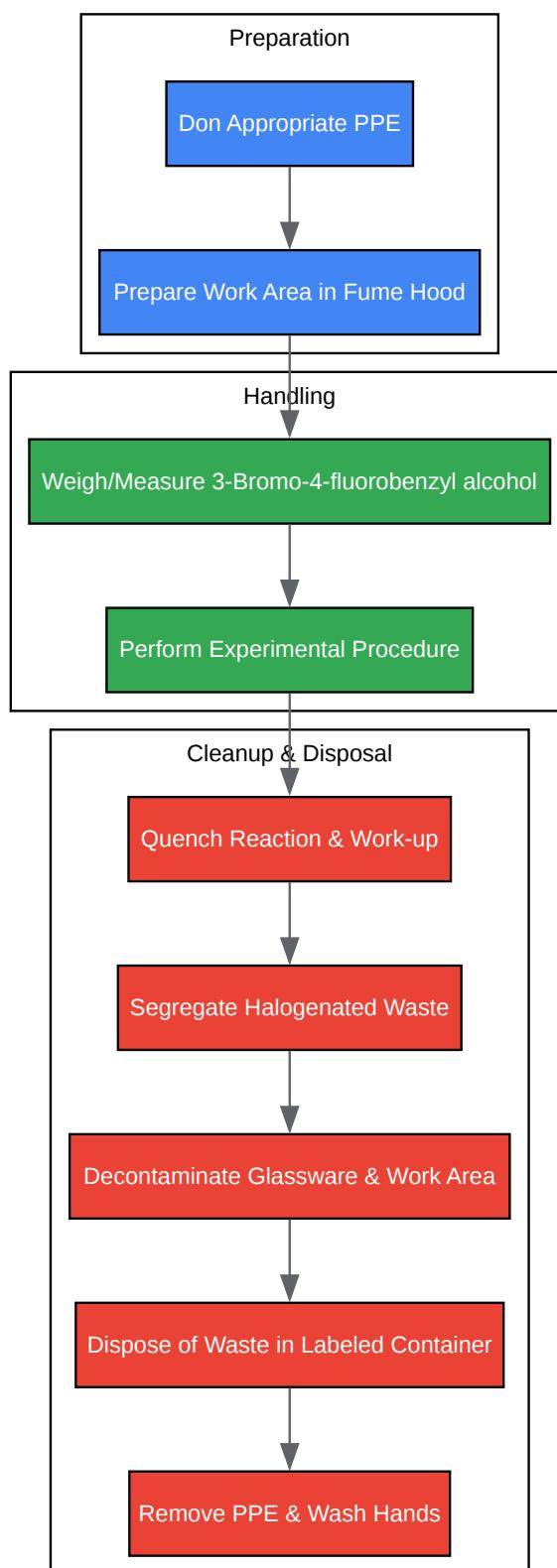
Spill and Disposal Plan

Proper management of spills and waste is essential to prevent harm to personnel and the environment.

Spill and Waste Disposal Procedures:

- Spill Cleanup:
 - Evacuate the area and ensure adequate ventilation.
 - Wear the appropriate PPE as outlined above.
 - For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a sealed container for disposal.
 - For solid spills, carefully sweep or scoop the material to avoid creating dust and place it in a sealed container for disposal.
 - Clean the spill area thoroughly with a suitable solvent followed by soap and water.
- Waste Disposal:
 - Dispose of **3-Bromo-4-fluorobenzyl alcohol** and any contaminated materials as hazardous waste.
 - All waste must be placed in clearly labeled, sealed containers.
 - Follow all local, state, and federal regulations for the disposal of halogenated organic compounds. Do not dispose of down the drain.

Experimental Workflow for Handling **3-Bromo-4-fluorobenzyl alcohol**



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Caption: A logical workflow for the safe handling of **3-Bromo-4-fluorobenzyl alcohol**.

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